How to use N-(3-Isothiocyanatophenyl)acetamide in proteomics workflows

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Compound of Interest

Compound Name:	*N-(3-Isothiocyanatophenyl)acetamide*
CAS No.:	*3137-83-5*
Cat. No.:	*B1615327*

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This Application Note and Protocol details the use of **N-(3-Isothiocyanatophenyl)acetamide** (CAS 3137-83-5), a bifunctional isothiocyanate (ITC) probe, in chemoproteomic workflows.

Part 1: Core Directive - The Strategic Narrative

Title: Chemoproteomic Profiling of Nucleophilic Residues using **N-(3-Isothiocyanatophenyl)acetamide** Subtitle: A Mass-Spectrometry Based Workflow for Mapping Hyper-Reactive Cysteines and Lysines

Executive Summary: **N-(3-Isothiocyanatophenyl)acetamide** serves as a distinct chemical probe in the proteomic arsenal. Unlike generic alkylating agents (e.g., Iodoacetamide) that indiscriminately cap cysteines, the isothiocyanate (ITC) warhead exhibits "tunable selectivity." It preferentially targets hyper-reactive nucleophiles—specifically low-pKa cysteines and solvent-exposed lysines—forming thiourea and dithiocarbamate adducts. This guide outlines a rigorous workflow to utilize this probe for residue reactivity profiling and binding site mapping, leveraging

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the compound's specific mass shift (+192.0358 Da) for high-confidence identification in LC-MS/MS pipelines.

Part 2: Scientific Integrity & Logic (The Protocol)

Mechanism of Action & Chemical Logic

The utility of **N-(3-Isothiocyanatophenyl)acetamide** lies in its electrophilic ITC group attached to an acetanilide scaffold.

- Reaction with Amines (Lysine

  -NH2, N-terminus): Nucleophilic attack by the amine nitrogen on the central carbon of the ITC group yields a stable thiourea adduct.[1] This bond is robust against standard proteomic digestion conditions.

- Reaction with Thiols (Cysteine -SH): The thiolate anion attacks the ITC to form a dithiocarbamate. Note: While dithiocarbamates are reversible (transthiocarbamoylation), they are sufficiently stable for detection if samples are processed rapidly and at neutral/slightly acidic pH, or if the local protein environment stabilizes the adduct.

Key Advantage: The acetamido moiety at the meta position increases the polarity of the probe compared to Phenyl Isothiocyanate (PITC), improving solubility in aqueous buffers and altering the ionization efficiency of labeled peptides.

Experimental Workflow: Step-by-Step Protocol

Materials Required:

- Probe: **N-(3-Isothiocyanatophenyl)acetamide** (Stock: 100 mM in DMSO).
- Lysis Buffer: 50 mM HEPES (pH 7.5), 150 mM NaCl, 1% NP-40 (Avoid primary amines like Tris or Glycine).
- Quenching Reagent: 50 mM Ammonium Bicarbonate (excess amine).
- Alkylation Reagent: Iodoacetamide (IAM).
- Digestion Enzyme: Sequencing-grade Trypsin.[2]

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Step 1: Sample Preparation & Labeling

- Lysis: Extract proteins from cells/tissue using Lysis Buffer. Ensure protein concentration is 1–2 mg/mL.
- Probe Incubation: Add **N-(3-Isothiocyanatophenyl)acetamide** to the lysate.
  - Screening Concentration: 100 µM (for high selectivity) to 1 mM (for broad coverage).
  - Stoichiometry: Aim for >10-fold molar excess over proteome thiols/amines.
- Reaction: Incubate at 37°C for 1 hour with gentle agitation.
  - Critical Check: Maintain pH 7.5–8.0. Higher pH (>9) promotes non-specific Lys labeling; lower pH (<6) reduces reactivity.

Step 2: Quenching & Cleanup

- Quench: Add Ammonium Bicarbonate to a final concentration of 50 mM. Incubate for 15 min. This scavenges excess ITC probe.
- Precipitation: Perform Acetone or Chloroform/Methanol precipitation to remove unreacted probe and detergents.
- Resuspension: Dissolve the pellet in 8 M Urea / 50 mM HEPES (pH 8.0).

Step 3: Reduction & Alkylation (Blocking Unreacted Sites)

- Reduction: Add DTT (5 mM final) and incubate at 56°C for 30 min.
- Back-Alkylation: Add Iodoacetamide (15 mM final) and incubate in the dark at RT for 20 min.
  - Logic: This steps caps all unmodified cysteines with carbamidomethyl (+57.02 Da), allowing you to distinguish probe-modified residues (+192.04 Da) from unmodified ones.

Step 4: Digestion & Desalting

- Dilution: Dilute Urea to <1 M using 50 mM HEPES.

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- Digestion: Add Trypsin (1:50 enzyme:protein ratio). Incubate overnight at 37°C.
- Cleanup: Desalt peptides using C18 SPE columns (e.g., Sep-Pak or ZipTip).

Step 5: LC-MS/MS Analysis

- Instrument: Orbitrap or Q-TOF mass spectrometer.
- Chromatography: C18 Reverse Phase gradient (2% to 35% ACN over 90 min).
- Data Acquisition: Data-Dependent Acquisition (DDA) with high-resolution MS1 and MS2.

Part 3: Visualization & Formatting

Data Analysis Parameters (Table 1)

Configure your search engine (MaxQuant, Proteome Discoverer, MSFragger) with these specific parameters.

Parameter	Setting	Notes
Variable Modification 1	+192.0358 Da (C9H8N2OS)	Specificity: Cys, Lys, N-term
Variable Modification 2	+15.9949 Da (Oxidation)	Specificity: Met
Fixed Modification	+57.0215 Da (Carbamidomethyl)	Specificity: Cys (only if IAM used)
Enzyme	Trypsin/P	Allow up to 2 missed cleavages (modification may block cut sites)
Precursor Tolerance	10 ppm	High-resolution MS1
Fragment Tolerance	0.02 Da	High-resolution MS2

Diagram: Chemoproteomic Workflow

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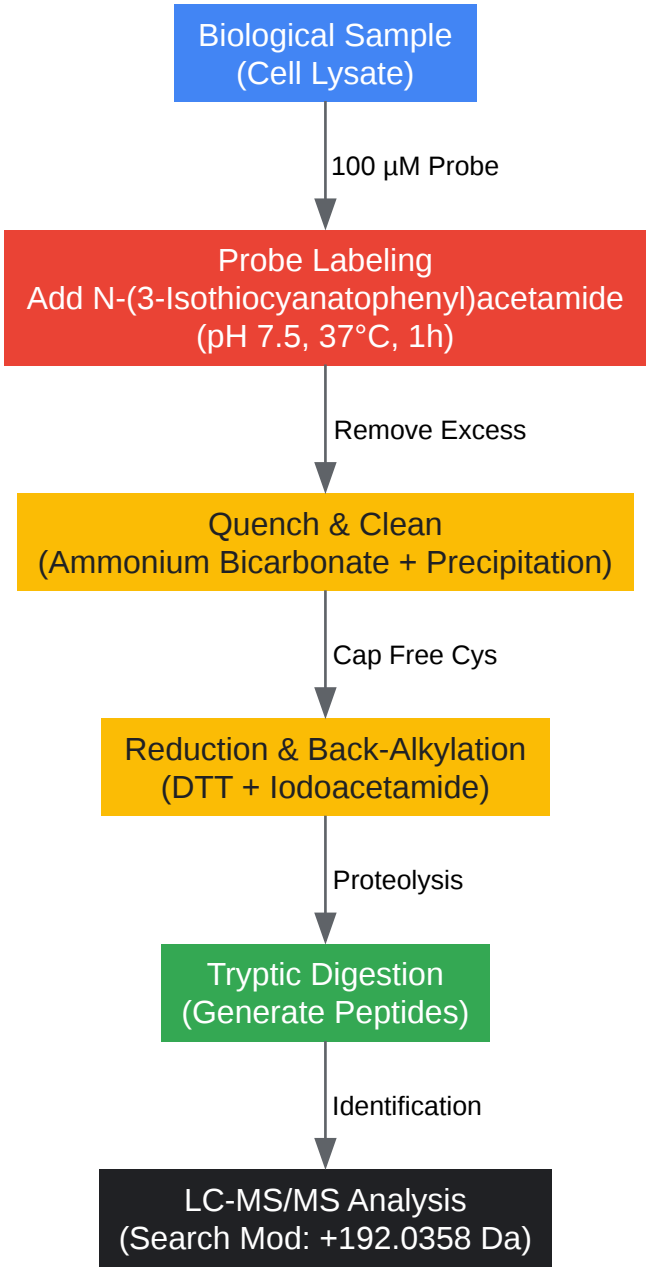

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Caption: Workflow for profiling reactive residues using **N-(3-Isothiocyanatophenyl)acetamide**. The probe modifies available nucleophiles before standard reduction/alkylation caps the remaining sites.

Diagram: Reaction Mechanism

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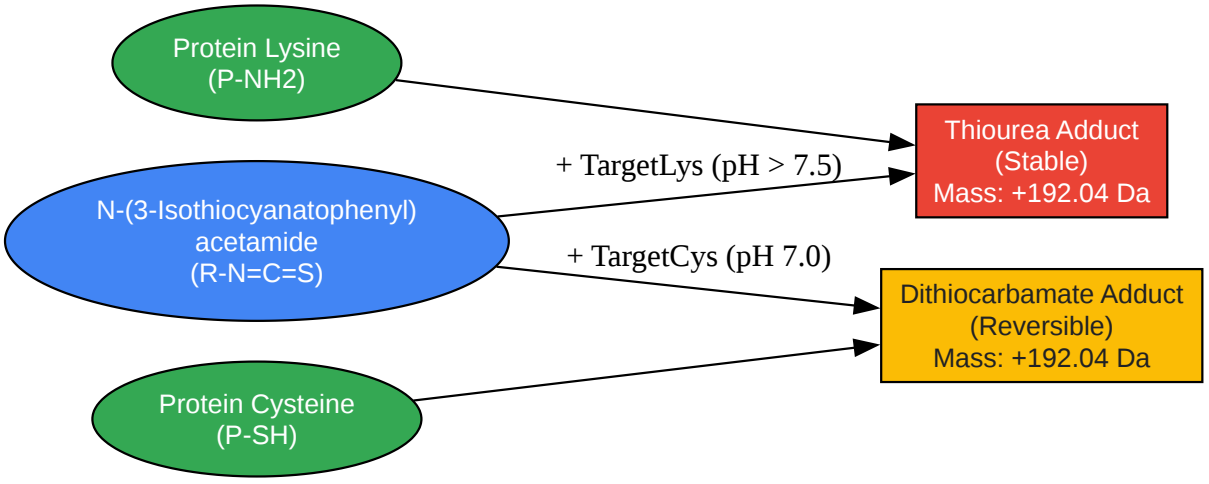

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Caption: Chemical mechanism of the probe. The isothiocyanate group reacts with amines to form stable thioureas and with thiols to form dithiocarbamates.

Part 4: References

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